

A Technical Guide to CAS Number Registration for Novel Phenylpyrrolidinone Compounds

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Compound of Interest		
Compound Name:	Phenylpyrrolidinone derivative 5	
Cat. No.:	B10833781	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the process for obtaining a Chemical Abstracts Service (CAS) Registry Number for newly synthesized phenylpyrrolidinone compounds. It is intended to equip researchers, chemists, and drug development professionals with the necessary information to navigate this critical step in chemical research and development, ensuring novel substances are accurately identified and documented for regulatory, publication, and commercial purposes.

Understanding the CAS Registry Number

A CAS Registry Number (CAS RN®) is a unique numerical identifier assigned by the Chemical Abstracts Service to a specific chemical substance.[1][2] This number is the global standard for substance identification, removing ambiguity from different naming conventions (systematic, generic, or trade names).[2][3] Each CAS RN is assigned to only one substance, ensuring that it is a reliable and internationally recognized identifier crucial for regulatory submissions, scientific literature, and international trade.[2] The CAS REGISTRY® is the most comprehensive database of disclosed chemical substance information, containing millions of unique organic and inorganic substances.[1][2]

For a new phenylpyrrolidinone compound to be registered, it must be a unique, well-defined chemical substance. CAS registers various forms, including different stereoisomers and salt forms, assigning them discrete CAS RNs.[1][4] However, mixtures are generally not assigned a single CAS number; instead, the individual components receive their own identifiers.[3][4]

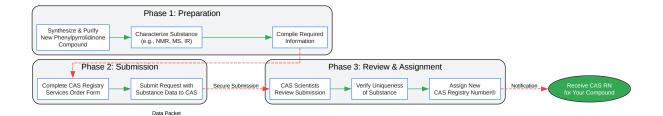


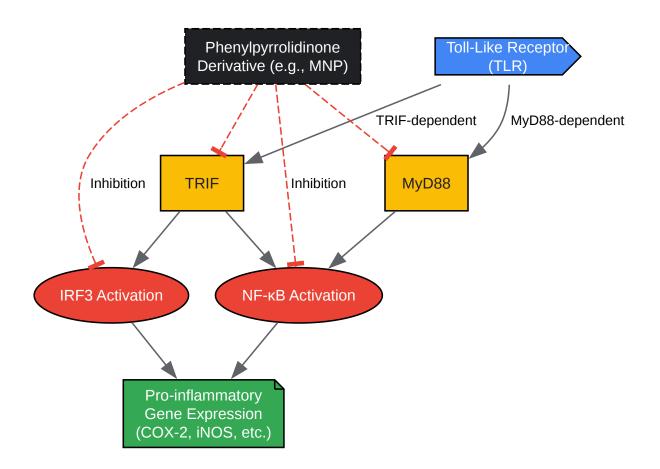
The CAS Number Registration Process

Obtaining a CAS RN for a novel compound, such as a new phenylpyrrolidinone derivative, involves submitting a request to CAS Registry Services[™] .[5] While CAS numbers for many common substances can be found in public databases, new or proprietary compounds require a formal application.[6]

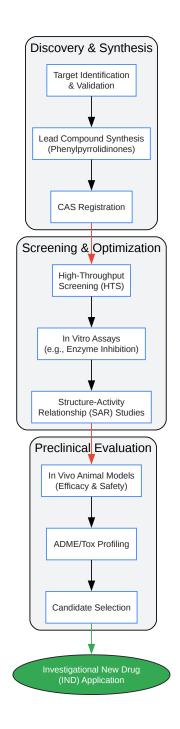
The general workflow for this process is outlined below.











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References

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